

# Personal protective equipment for handling 4-Bromo-3-fluorobenzyl bromide

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## Compound of Interest

Compound Name: 4-Bromo-3-fluorobenzyl bromide

Cat. No.: B1339632

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## Essential Safety and Handling Guide for 4-Bromo-3-fluorobenzyl Bromide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromo-3-fluorobenzyl bromide**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for safe handling, and compliant disposal methods.

### Hazard Summary

**4-Bromo-3-fluorobenzyl bromide** is a corrosive solid that can cause severe skin burns and eye damage.<sup>[1]</sup> It is also classified as a substance with specific target organ toxicity, primarily affecting the respiratory system.<sup>[1]</sup> Inhalation, ingestion, or skin contact with this chemical can lead to serious health issues.

### Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative data for **4-Bromo-3-fluorobenzyl bromide**.

Property	Value
CAS Number	127425-73-4
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> F
Molecular Weight	267.92 g/mol
Appearance	Solid
Hazard Classifications	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1), Specific target organ toxicity — single exposure (Category 3)[1]

## Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is critical when handling **4-Bromo-3-fluorobenzyl bromide** to minimize exposure risk. This involves preparation, handling, and post-handling procedures.

### 1. Preparation:

- Engineering Controls: All work with **4-Bromo-3-fluorobenzyl bromide** must be conducted in a certified chemical fume hood.[1] Ensure that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE): Before beginning any work, don the following PPE:
  - Eye and Face Protection: Wear chemical safety goggles and a face shield that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
  - Skin Protection: Wear a lab coat and appropriate protective gloves (e.g., nitrile rubber, neoprene) to prevent skin exposure.[2] All protective clothing should be clean and put on before work.[4]
  - Respiratory Protection: If there is a risk of inhaling dust or vapors, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic

vapors.[2][3]

## 2. Handling:

- Dispensing: Carefully weigh and dispense the solid chemical in the fume hood. Avoid creating dust.[1] Use spark-proof tools if there is a risk of ignition.[3]
- Reactions: When setting up reactions, ensure the apparatus is secure and properly ventilated. If heating, use a well-controlled heating mantle and monitor the reaction closely.
- Spills: In case of a spill, evacuate the area and follow established laboratory spill cleanup procedures. For small spills, absorb the material with an inert absorbent such as sand or vermiculite and place it in a sealed container for disposal.[3] Do not use water to clean up spills, as it may react with the compound.[4]

## 3. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[1][5]

# Disposal Plan

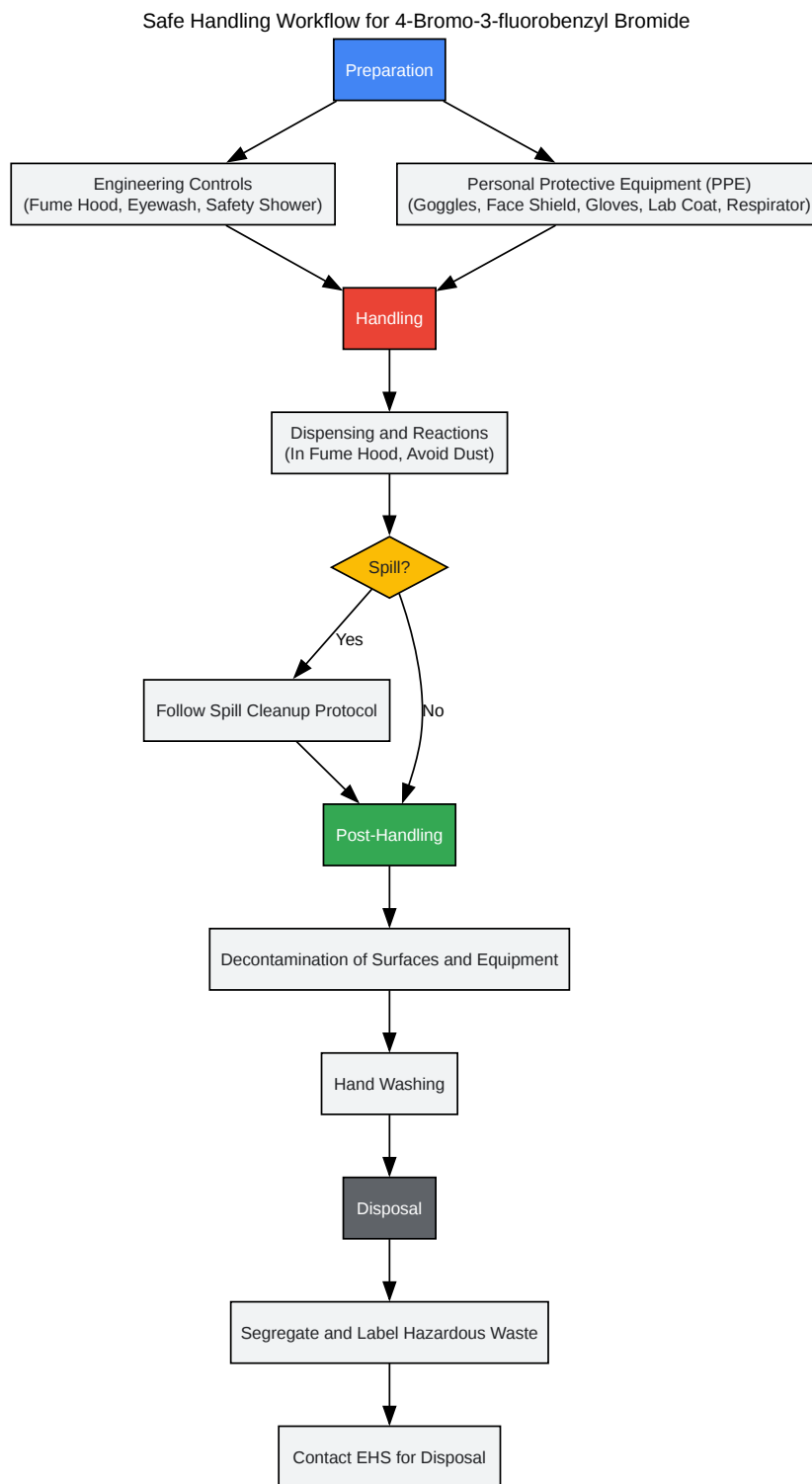
Proper disposal of **4-Bromo-3-fluorobenzyl bromide** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All solid waste contaminated with **4-Bromo-3-fluorobenzyl bromide**, including gloves, weigh boats, and absorbent materials from spills, should be collected in a designated, labeled, and sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**4-Bromo-3-fluorobenzyl bromide**."
- Disposal Procedure: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office. Chemical waste generators must adhere to

local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[1]</sup> Do not dispose of this chemical down the drain.<sup>[1]</sup>

## Safe Handling Workflow Diagram

The following diagram illustrates the key steps and decision points for safely handling **4-Bromo-3-fluorobenzyl bromide**.



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Caption: Workflow for handling **4-Bromo-3-fluorobenzyl bromide**.

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